

Navigating the Landscape of Aminoquinolinols: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 7-Aminoquinolin-6-ol

Cat. No.: B15332182

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An in-depth analysis for researchers, scientists, and drug development professionals on the commercial sourcing and synthesis of key aminoquinolinol isomers. While the specific isomer **7-Aminoquinolin-6-ol** appears to be commercially unavailable and sparsely documented, this guide provides a comprehensive overview of closely related and accessible analogs, including their suppliers, pricing, and relevant synthetic protocols.

Commercial Availability of Aminoquinolinol Isomers

For researchers seeking to procure aminoquinolinols, several isomers are commercially available from various suppliers. The most readily sourced analog appears to be 6-Aminoquinoline, followed by other substituted aminophenols. A summary of suppliers and their offerings for key isomers is presented below. It is important to note that pricing is subject to change and may vary based on purity, quantity, and supplier.

Compound Name	CAS Number	Supplier	Purity	Available Quantities	Price (USD)
6-Aminoquinoline	580-15-4	MedchemExpress	99.79%	10 g, 25 g	\$25 (10 g), \$48 (25 g)
Sigma-Aldrich	98%	-	Contact for pricing		
Alfa Chemistry	98%	-	Contact for pricing		
US Biological Life Sciences	99+% (HPLC)	1g, 5g, 25g, 100g, 250g	Contact for pricing		
8-Aminoquinolin-6-ol	7402-16-6	BLD Pharm	-	-	Contact for pricing
6-Aminoquinolin-4-ol	56717-02-3	ChemScene	95+%	-	Contact for pricing
7-Aminoquinolin-8-ol	18472-06-5	Ambeed	-	-	Contact for pricing

Note: The absence of readily available commercial sources for **7-Aminoquinolin-6-ol** from these searches suggests it is not a standard catalog item. Researchers interested in this specific isomer may need to consider custom synthesis.

Synthesis of 7-Aminoquinolin-8-ol: A Detailed Protocol

For research applications requiring 7-Aminoquinolin-8-ol, a two-step synthetic procedure starting from the commercially available 8-hydroxyquinoline is a viable approach. This process involves the nitration of 8-hydroxyquinoline followed by the reduction of the resulting nitro group.^[1]

Step 1: Synthesis of 7-Nitroquinolin-8-ol

Reaction: Nitration of 8-hydroxyquinoline

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and placed in an ice-water bath, prepare a pre-cooled mixture of concentrated sulfuric acid and fuming nitric acid.
- Slowly add 8-hydroxyquinoline to the acid mixture, ensuring the reaction temperature is maintained below 10°C throughout the addition.
- After the complete addition of 8-hydroxyquinoline, continue stirring the mixture in the ice bath for an additional 30 minutes.
- Allow the reaction mixture to warm to room temperature and continue stirring for another 2-3 hours.
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Neutralize the resulting solution with a saturated solution of sodium bicarbonate or ammonium hydroxide until a precipitate forms.
- Collect the precipitate by vacuum filtration.
- Wash the collected solid thoroughly with cold water until the washings are neutral.
- Dry the product in a desiccator to yield 7-nitroquinolin-8-ol.

Step 2: Synthesis of 7-Aminoquinolin-8-ol

Reaction: Reduction of 7-Nitroquinolin-8-ol

Method: Reduction with Tin(II) Chloride

- Suspend 7-Nitroquinolin-8-ol in a mixture of concentrated hydrochloric acid and ethanol in a round-bottom flask.

- With stirring at room temperature, add a solution of tin(II) chloride dihydrate in concentrated hydrochloric acid dropwise to the suspension.[1]
- After the addition is complete, heat the reaction mixture at reflux for 2-4 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture.
- Carefully neutralize the mixture with a concentrated sodium hydroxide or ammonium hydroxide solution until the pH is basic.
- The resulting precipitate, containing the product and tin salts, is collected by filtration.[1]
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, or by column chromatography.[1]

Visualizing the Synthetic Pathway

To provide a clear visual representation of the synthesis of 7-Aminoquinolin-8-ol, the following workflow diagram has been generated.



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Synthetic pathway for 7-Aminoquinolin-8-ol.

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References

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